

Commercial Suppliers of High-Purity 3-Nonen-2-one: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nonen-2-one

Cat. No.: B088694

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **3-Nonen-2-one**, tailored for researchers, scientists, and professionals in drug development. This document outlines key quantitative data from various suppliers, details experimental protocols for quality assessment, and visualizes relevant workflows and potential biological pathways.

Introduction to 3-Nonen-2-one

3-Nonen-2-one ($C_9H_{16}O$) is an α,β -unsaturated ketone that exists as two geometric isomers, **(E)-3-Nonen-2-one** and **(Z)-3-Nonen-2-one**. The trans or (E)-isomer is the more commonly available form from commercial suppliers. This compound is utilized in the flavor and fragrance industry and is gaining attention in biomedical research for its potential neuroprotective properties, including the inhibition of amyloid-beta ($A\beta$) plaque formation, a hallmark of Alzheimer's disease.^[1] The purity and isomeric form of **3-Nonen-2-one** are critical for reproducible research and development outcomes.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer high-purity **3-Nonen-2-one**, primarily the (E)-isomer. The following table summarizes the product specifications from prominent vendors. It is important to note that while most suppliers provide a general purity level, obtaining a lot-specific Certificate of Analysis (CoA) is crucial for detailed impurity profiles.

Supplier	Product Name/Number	CAS Number	Purity Specification	Molecular Formula	Molecular Weight (g/mol)	Physical Form	Stated Isomer
TCI Chemicals	3-Nonen-2-one / N0592	14309-57-0	>96.0% (GC) ^[2] [3]	C ₉ H ₁₆ O	140.23 ^[2] [3]	Colorless to Light Yellow/Orange Liquid ^[2] [3]	Not specified (mixture of isomers likely)
Sigma-Aldrich	trans-3-Nonen-2-one / 262536	18402-83-0	95% ^[4]	CH ₃ (CH ₂) ₄ CH=CHCOCH ₃	140.22 ^[4]	Liquid	trans / (E)
BOC Sciences	3-NONEN-2-ONE	14309-57-0	95.0% ^[1]	C ₉ H ₁₆ O	140.23 ^[1]	Colorless to Pale Yellow Liquid ^[1]	Not specified
New Haven Pharma	3-Nonen-2-one	14309-57-0	>96.0% (GC)	C ₉ H ₁₆ O	140.22 ²⁷	Colorless to Light Yellow/Orange Liquid	Not specified
Thermo Scientific	3-Nonen-2-one, 96% / A14983	14309-57-0	96%	C ₉ H ₁₆ O	140.23	Liquid	Not specified
Santa Cruz Biotechnology	trans-3-Nonen-2-one	18402-83-0	-	C ₉ H ₁₆ O	140.22	-	trans / (E)

Physical Properties Reference Table

Property	Value	Conditions
Boiling Point	85 °C ^[4]	12 mmHg
107 °C	32 mmHg	
Density	0.848 g/mL ^[4]	at 25 °C
Refractive Index	1.449 ^[4]	at 20 °C

Experimental Protocols: Quality Assessment

The primary method for assessing the purity of **3-Nonen-2-one** is Gas Chromatography (GC), often coupled with Mass Spectrometry (GC-MS) for definitive identification.

Gas Chromatography (GC) Purity Analysis

Objective: To determine the purity of **3-Nonen-2-one** and identify any volatile impurities.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Capillary Column: A polar column (e.g., Carbowax or DB-Wax) or a non-polar column (e.g., DB-1) is suitable.^[5] Column dimensions of 30-60 m length, 0.25 mm internal diameter, and 0.25 μ m film thickness are typical.^[5]

Methodology:

- Sample Preparation: Prepare a dilute solution of the **3-Nonen-2-one** sample in a high-purity solvent such as hexane or ethyl acetate. A concentration of approximately 1 mg/mL is a good starting point.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C

- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 240 °C.
 - Final hold: Hold at 240 °C for 5 minutes.
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Data Analysis: The purity is determined by calculating the peak area percentage. The area of the main **3-Nonen-2-one** peak is divided by the total area of all peaks in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification and Impurity Characterization

Objective: To confirm the identity of **3-Nonen-2-one** and characterize any impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer.

Methodology:

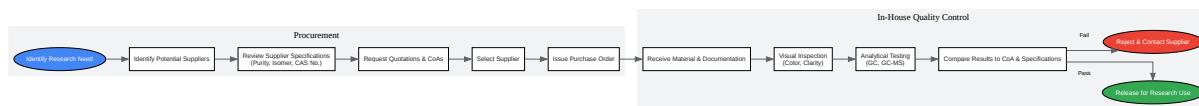
- GC Conditions: The same GC conditions as described in section 3.1 can be used.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C

- Data Analysis: The mass spectrum of the major peak is compared with a reference spectrum from a database (e.g., NIST) to confirm the identity of **3-Nonen-2-one**. The mass spectra of minor peaks are analyzed to identify potential impurities.

Visualization of Workflows and Pathways

Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for the procurement and quality control of high-purity **3-Nonen-2-one** for research purposes.

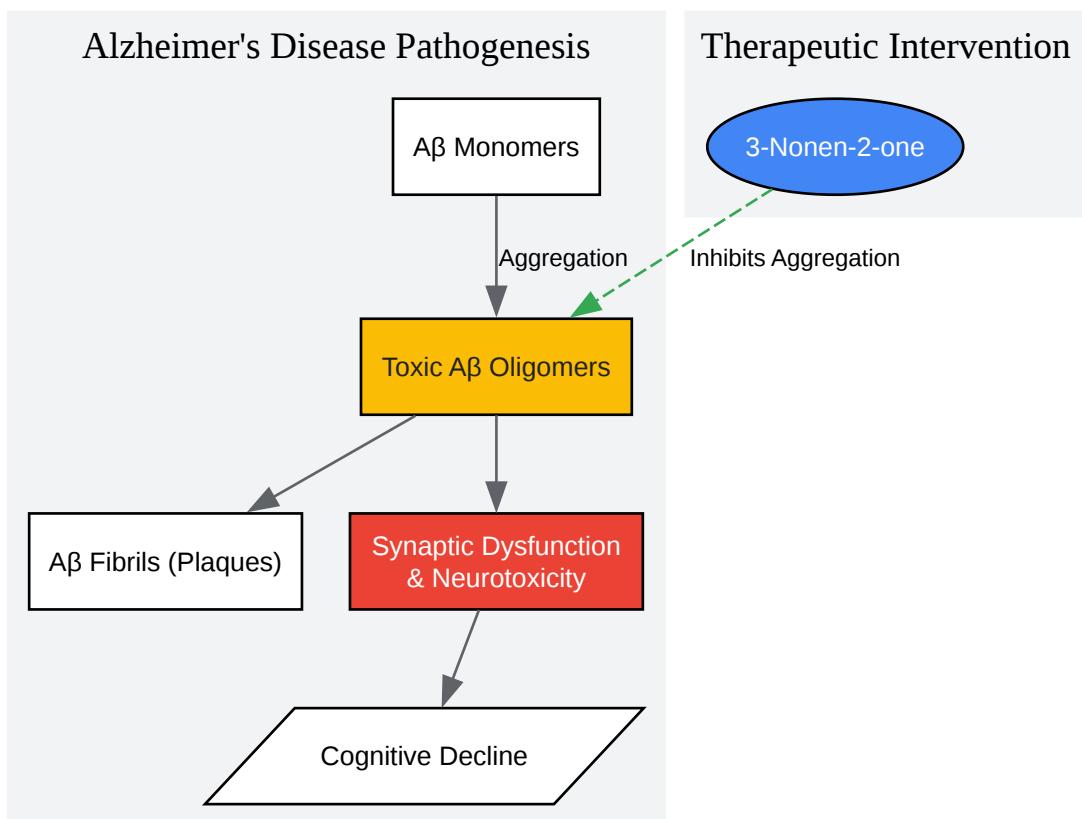


[Click to download full resolution via product page](#)

Caption: Procurement and in-house quality control workflow for **3-Nonen-2-one**.

Proposed Mechanism of Action: Inhibition of Amyloid-Beta Aggregation

3-Nonen-2-one has been suggested to possess neuroprotective properties by potentially inhibiting the aggregation of amyloid-beta (A β) peptides, a key pathological event in Alzheimer's disease. The following diagram illustrates a conceptual pathway for this proposed mechanism.



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of **3-Nonen-2-one**'s proposed inhibition of Aβ aggregation.

Conclusion

For researchers and drug development professionals, sourcing high-purity **3-Nonen-2-one** requires careful consideration of supplier specifications, with a particular focus on isomeric purity. The (E)-isomer is more readily available and characterized. Independent verification of purity and identity using established GC and GC-MS protocols is essential to ensure the reliability and reproducibility of experimental results. The potential application of **3-Nonen-2-one** in the context of neurodegenerative diseases presents an exciting avenue for further research, where the quality of the starting material will be of paramount importance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. 3-Nonen-2-one | 14309-57-0 | TCI EUROPE N.V. [tcichemicals.com]
- 3. 3-Nonen-2-one | CymitQuimica [cymitquimica.com]
- 4. trans-3-Nonen-2-one 95 18402-83-0 [sigmaaldrich.com]
- 5. 3-Nonen-2-one [webbook.nist.gov]
- To cite this document: BenchChem. [Commercial Suppliers of High-Purity 3-Nonen-2-one: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088694#commercial-suppliers-of-high-purity-3-nonene-2-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com